

quantitative comparison of demeton-s-methyl toxicity to non-target organisms

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Compound of Interest

Compound Name: Methyl demeton

Cat. No.: B1221346

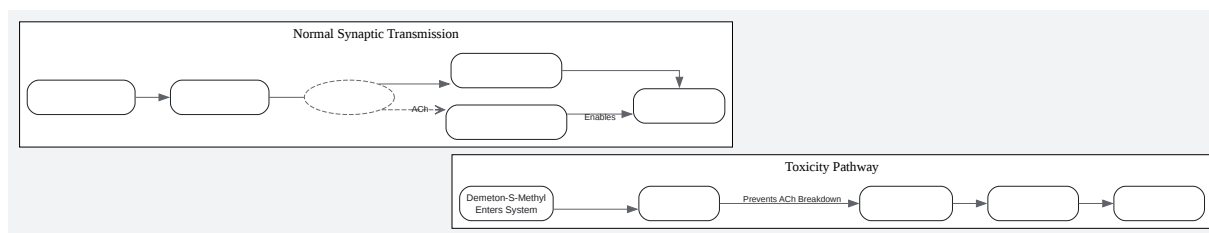
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A Comparative Analysis of Demeton-S-Methyl Toxicity in Non-Target Organisms

Demeton-S-methyl is a highly toxic organophosphate insecticide that has been used to control a variety of sucking insects in agriculture.[1][2] Its mode of action, like other organophosphates, is the inhibition of the acetylcholinesterase (AChE) enzyme, which is critical for nerve function in insects, birds, and mammals.[3][4] While effective against pests, its broad-spectrum activity poses a significant risk to non-target organisms, including beneficial insects, aquatic life, birds, and soil fauna. This guide provides a quantitative comparison of demeton-s-methyl's toxicity across various non-target species, supported by experimental data and methodologies.

Mechanism of Toxicity: Acetylcholinesterase Inhibition

The primary mechanism of demeton-s-methyl toxicity involves the irreversible inhibition of the enzyme acetylcholinesterase (AChE).[5] In a healthy nervous system, the neurotransmitter acetylcholine is released into the synapse to transmit a nerve impulse and is then broken down by AChE to terminate the signal. Demeton-s-methyl phosphorylates the active site of AChE, rendering it non-functional. This leads to an accumulation of acetylcholine in the synapse, causing continuous nerve stimulation, which results in a range of symptoms from tremors and lack of coordination to paralysis and death.[3][5]



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Caption: Signaling pathway of acetylcholinesterase (AChE) inhibition by demeton-s-methyl.

Quantitative Toxicity Data

The toxicity of demeton-s-methyl is typically quantified using metrics such as the median lethal dose (LD50) and the median lethal concentration (LC50). The LD50 is the dose required to kill 50% of a test population and is expressed in milligrams of substance per kilogram of body weight (mg/kg). The LC50 is the concentration in a medium (like water or soil) that kills 50% of a test population over a specific duration and is expressed in micrograms per liter ($\mu\text{g/L}$), milligrams per liter (mg/L), or milligrams per kilogram (mg/kg).

Toxicity to Aquatic Organisms

Demeton-s-methyl exhibits moderate to high toxicity to a wide range of aquatic life. Aquatic invertebrates are particularly sensitive.^[6]

Species	Type	Endpoint (Duration)	Value	Reference(s)
Oncorhynchus mykiss (Rainbow Trout)	Freshwater Fish	LC50 (96 h)	150 - 590 µg/L	[6][7]
Lepomis macrochirus (Bluegill)	Freshwater Fish	LC50 (96 h)	40 - 130 µg/L	[7]
Pimephales promelas (Fathead Minnow)	Freshwater Fish	LC50 (96 h)	3,600 - 16,000 µg/L	[7]
Ictalurus punctatus (Channel Catfish)	Freshwater Fish	LC50 (96 h)	3,600 - 16,000 µg/L	[7]
Carp	Freshwater Fish	LC50 (96 h)	~40,000 µg/L	[6]
Leistomus xanthurus (Spot)	Marine Fish	LC50 (48 h)	320 - 550 µg/L	[7]
Ceriodaphnia dubia	Freshwater Invertebrate	LC50	10 - 80 µg/L	[7]
Various Aquatic Invertebrates	Aquatic Invertebrate	LC50	4 - 1,300 µg/L	[6]
Freshwater Snails	Freshwater Mollusc	LC50 (48 h)	2,800 - 35,000 µg/L	[3]
Green Algae	Algae	EC50 (96 h)	8,000 - 37,000 µg/L	[6]

Toxicity to Terrestrial Organisms

Demeton-s-methyl is highly toxic to many terrestrial non-target species, especially birds and beneficial insects like bees.

Species	Type	Endpoint (Route)	Value	Reference(s)
Coturnix japonica (Japanese Quail)	Bird	LD50 (Oral)	10 - 50 mg/kg	[2][6]
Passer domesticus (House Sparrow)	Bird	LD50 (Oral)	9.52 mg/kg	[8]
Canary	Bird	LD50 (Oral)	10 - 50 mg/kg	[6]
Honey Bee	Insect	LD50 (Oral)	0.21 μ g/bee	[6]
Honey Bee	Insect	LD50 (Contact)	0.6 μ g/bee	[6]
Earthworm	Annelid	LC50 (14-day, in soil)	66 mg/kg	[6]

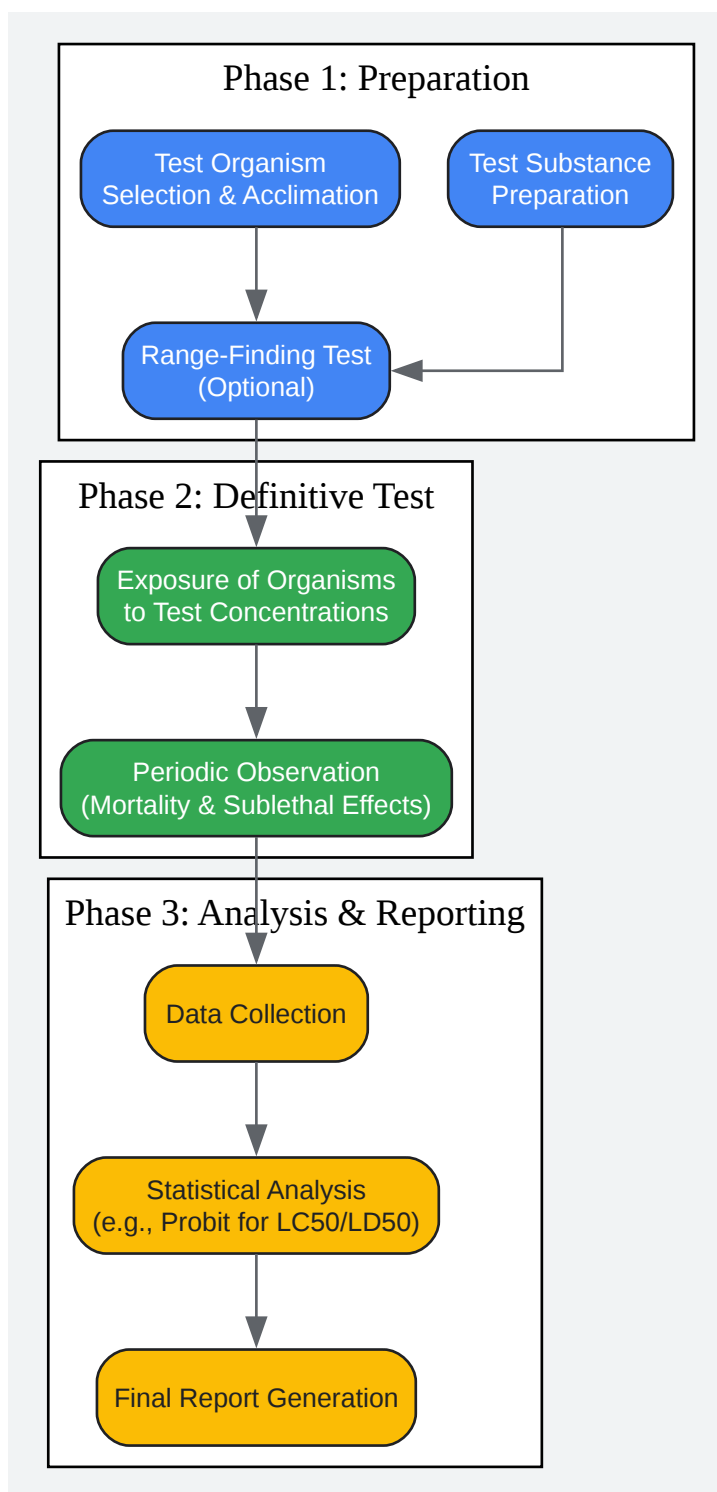
Experimental Protocols

Standardized testing guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) or the U.S. Environmental Protection Agency (EPA), are typically followed to assess the toxicity of pesticides to non-target organisms.[9][10] While specific protocols for each cited study are not detailed in the available literature, a generalized workflow for acute toxicity testing can be described.

Generalized Protocol for Acute Aquatic Toxicity Testing (e.g., Fish LC50)

- **Test Organism Acclimation:** Healthy, disease-free fish of a recommended species (e.g., Rainbow Trout) are acclimated to laboratory conditions (temperature, pH, water hardness) for at least one week.[10]
- **Test Substance Preparation:** A stock solution of demeton-s-methyl is prepared. A series of test concentrations are made by diluting the stock solution with control water.

- Exposure: Fish are randomly assigned to test chambers containing different concentrations of the pesticide, plus a control group with no pesticide. Typically, a 96-hour exposure period is used.[\[10\]](#)
- Observation: Mortalities and any sublethal effects (e.g., loss of equilibrium, abnormal swimming) are recorded at specific intervals (e.g., 24, 48, 72, and 96 hours).[\[10\]](#)
- Data Analysis: The mortality data is analyzed using statistical methods, such as probit analysis, to calculate the LC50 value and its 95% confidence intervals.[\[11\]](#)



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Caption: Generalized experimental workflow for ecotoxicity studies.

Conclusion

The compiled data clearly demonstrates that demeton-s-methyl is highly toxic to a wide array of non-target organisms. Aquatic invertebrates and bees are exceptionally vulnerable, with toxic effects observed at very low concentrations.[6] Birds also exhibit high sensitivity to acute oral exposure.[2][6] While less toxic to fish and earthworms in comparison to bees, the effective concentrations are still within ranges that could be found in environments following agricultural application. Due to its high toxicity and potential for environmental harm, the use of demeton-s-methyl has been banned or restricted in many parts of the world.[1][12] This comparative guide underscores the importance of considering the broad ecological impact of pesticides and the need for developing safer alternatives for pest management.

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